Synthesis and Characterization of Methyl (N'-hydroxycarbamimidoyl)formate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*methyl (N'-hydroxycarbamimidoyl)formate*
Cat. No.:	*B8639029*

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Executive Summary

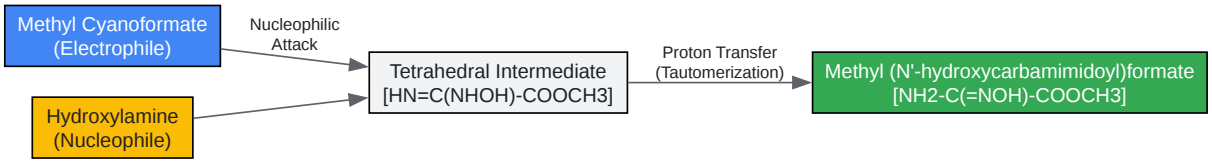
Methyl (N'-hydroxycarbamimidoyl)formate—systematically known as methyl 2-amino-2-(hydroxyimino)acetate—is a highly versatile bifunctional building block in advanced organic synthesis. It is primarily utilized as a critical intermediate in the construction of 1,2,4-oxadiazole heterocycles, which are ubiquitous structural motifs in modern medicinal chemistry and materials science [3]. This whitepaper provides an in-depth, self-validating protocol for the synthesis of this amidoxime via the nucleophilic addition of hydroxylamine to methyl cyanoformate (Mander's reagent).

Mechanistic Pathway: The Amidoxime Route

The transformation of a nitrile into an amidoxime is a fundamental synthetic operation. In methyl cyanoformate, the electron-withdrawing methoxycarbonyl group (−COOCH3) significantly lowers the LUMO of the adjacent cyano group, rendering the sp-hybridized carbon exceptionally electrophilic [1].

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When exposed to free hydroxylamine (NH2OH), the nitrogen atom acts as a nucleophile, attacking the nitrile carbon. This generates a transient tetrahedral intermediate, which rapidly undergoes tautomerization (proton transfer) to yield the thermodynamically stable N'-hydroxycarbamimidoyl (amidoxime) moiety.



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Fig 1: Mechanistic pathway of amidoxime formation from methyl cyanoformate.

Experimental Design and Causality (E-E-A-T)

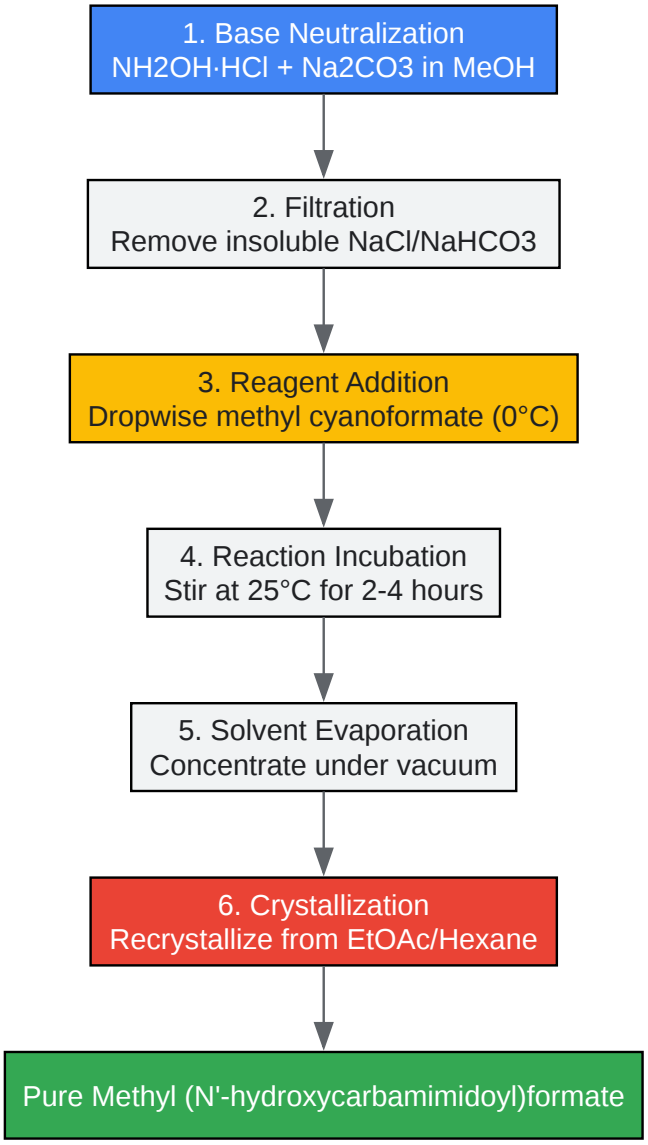
To ensure reproducibility and high yield, the experimental parameters must be tightly controlled. As a self-validating system, every choice in this protocol is grounded in chemical causality:

- Reagent Selection: Free hydroxylamine is notoriously unstable and prone to explosive decomposition. Therefore, it is generated in situ from the bench-stable hydroxylamine hydrochloride (NH2OH·HCl) using a mild base such as sodium carbonate (Na2CO3)[4].
- Solvent Selection: Anhydrous methanol (MeOH) is the optimal solvent. It readily solubilizes both the organic methyl cyanoformate and the polar hydroxylamine, while forcing the precipitation of inorganic salts (like NaCl) formed during the neutralization step.
- Temperature Control: Methyl cyanoformate is a volatile, toxic, and flammable liquid (bp 100-101 °C) [2]. The nucleophilic addition is highly exothermic. Adding the reagent precisely at 0 °C prevents thermal runaway and suppresses competing side reactions, such as the aminolysis of the methyl ester group.

Step-by-Step Experimental Protocol

This methodology is engineered to maximize purity by eliminating inorganic contaminants before the main carbon-nitrogen bond-forming event.

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Fig 2: Experimental workflow for the synthesis and isolation of the amidoxime product.

Detailed Methodology

- Base Neutralization: Suspend 1.1 equivalents of hydroxylamine hydrochloride in anhydrous methanol. Slowly add 0.55 equivalents of anhydrous sodium carbonate (Na2CO3). Stir the suspension at room temperature for 30 minutes until CO2evolution ceases.

- Filtration (Critical Step): Filter the reaction mixture through a Celite pad to remove the precipitated NaCl and unreacted Na2CO3. This ensures a homogeneous reaction mixture and prevents inorganic contamination of the final product.

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- Reagent Addition: Transfer the filtrate containing free hydroxylamine to a round-bottom flask equipped with a magnetic stirrer and a dropping funnel. Cool the flask to 0 °C using an ice-water bath. Dropwise, add 1.0 equivalent of methyl cyanoformate[1] over 15-20 minutes to control the exotherm.

- Reaction Incubation: Remove the ice bath and allow the reaction to warm to room temperature (25 °C). Stir for 2 to 4 hours. Monitor the reaction progress via Thin Layer Chromatography (TLC) using an Ethyl Acetate:Hexane (1:1) solvent system until the methyl cyanoformate spot disappears.

- Solvent Evaporation: Concentrate the reaction mixture under reduced pressure using a rotary evaporator. Maintain the water bath below 40 °C to prevent thermal degradation of the amidoxime.

- Crystallization: Dissolve the crude residue in a minimum amount of warm ethyl acetate. Slowly add hexanes until the solution becomes slightly cloudy. Cool to 4 °C overnight to induce crystallization. Filter and dry the white crystalline solid under high vacuum.

Quantitative Data & Analytical Characterization

To validate the success of the synthesis, the isolated **methyl (N'-hydroxycarbamimidoyl)formate** must be rigorously characterized. The table below summarizes the expected quantitative yields and key spectroscopic markers used for structural verification.

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Parameter	Expected Value / Observation	Diagnostic Significance
Isolated Yield	85 - 92%	Indicates efficient nucleophilic addition and minimal ester cleavage.
Physical State	White crystalline solid	High purity; off-white/yellow indicates oxidation impurities.
1 H NMR (DMSO- d6)	δ 9.80 (s, 1H, OH)	Confirms the presence of the oxime hydroxyl group.
1 H NMR (DMSO- d6)	δ 5.90 (s, 2H, NH 2)	Confirms the primary amine of the amidoxime.
1 H NMR (DMSO- d6)	δ 3.75 (s, 3H, OCH 3)	Confirms the intact methyl ester group.
IR Spectroscopy	~3400-3300 cm −1 (N-H, O-H)~1730 cm −1 (C=O)~1650 cm −1 (C=N)	Validates the functional group transformation from C ≡ N (2250 cm −1) to amidoxime.

References

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